

Rosinidin: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rosinidin

Cat. No.: B1212618

[Get Quote](#)

For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **Rosinidin**, focusing on its physicochemical properties, biological activity, and relevant experimental methodologies.

Core Compound Data

Rosinidin is a naturally occurring anthocyanidin, a type of flavonoid, found in various plants.[1][2] It is recognized for its antioxidant and anti-inflammatory properties.[1][2] The fundamental physicochemical properties of **Rosinidin** are summarized below.

| Identifier | Value | Source |
|--|--|-----------------|
| CAS Number | 4092-64-2 | [1][2][3][4][5] |
| Molecular Formula | C ₁₇ H ₁₅ O ₆ ⁺ (Cation) | [3][6] |
| C ₁₇ H ₁₅ ClO ₆ (Chloride Salt) | [2][4] | |
| Molecular Weight | 315.30 g/mol (Cation) | [3][6] |
| 350.75 g/mol (Chloride Salt) | [1][2] | |
| IUPAC Name | 2-(4-hydroxy-3-methoxyphenyl)-7-methoxychromenylium-3,5-diol | [3] |

Biological Activity and Signaling Pathways

Rosinidin has demonstrated significant potential in preclinical studies, primarily through its antioxidant and anti-inflammatory mechanisms. These activities suggest its therapeutic potential in conditions such as neurodegenerative diseases and diabetes.

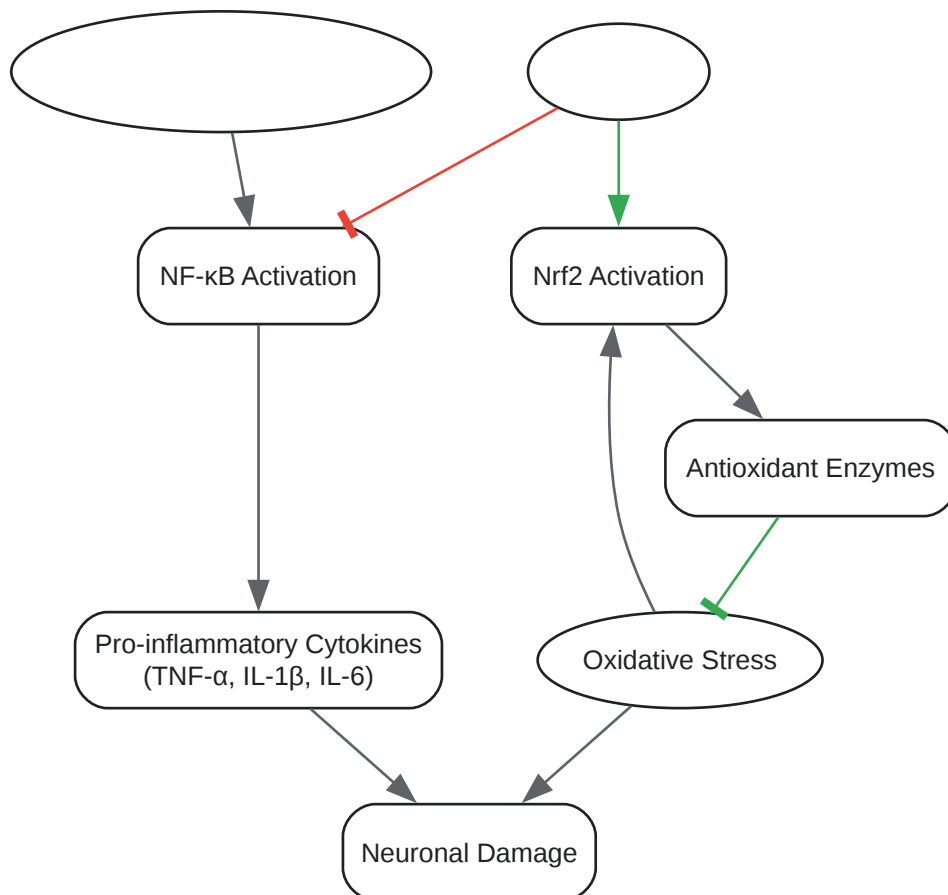
Anti-inflammatory and Neuroprotective Signaling

Rosinidin has been shown to modulate key signaling pathways involved in inflammation and cellular defense. A prominent mechanism is the inhibition of the NF-κB (Nuclear Factor kappa B) pathway and the activation of the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway. [3][7]

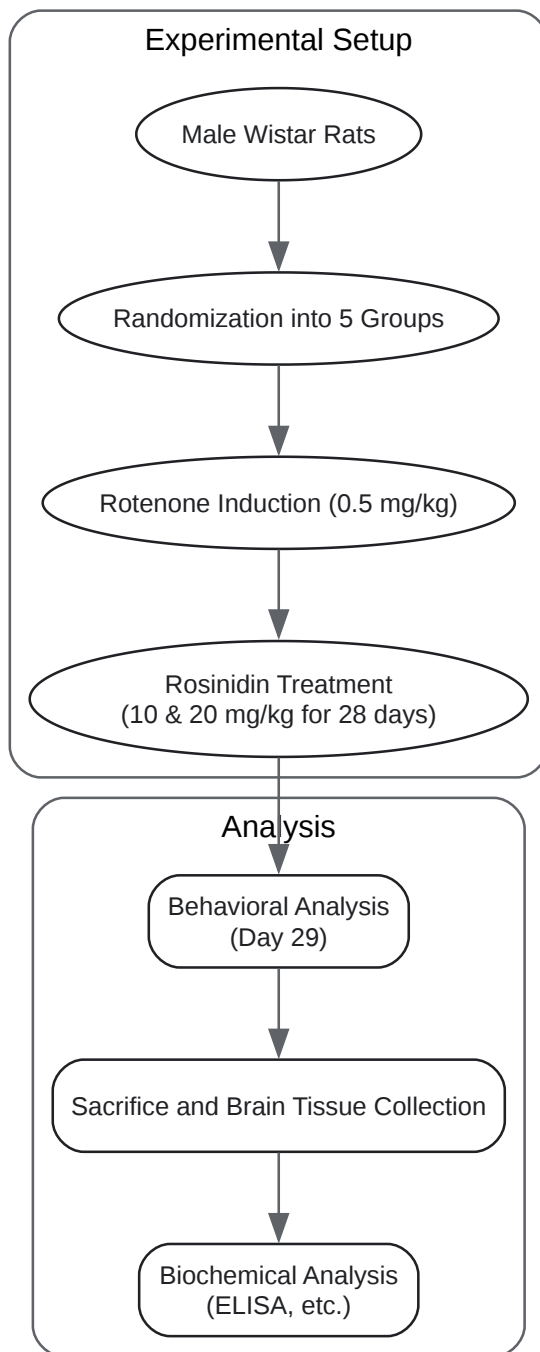
- **NF-κB Inhibition:** In inflammatory conditions, NF-κB is activated, leading to the transcription of pro-inflammatory cytokines such as TNF-α, IL-1β, and IL-6. [1][8] **Rosinidin** has been observed to suppress the activation of NF-κB, thereby reducing the production of these inflammatory mediators. [3][8]
- **Nrf2 Activation:** The Nrf2 pathway is a primary cellular defense mechanism against oxidative stress. When activated, Nrf2 translocates to the nucleus and initiates the transcription of antioxidant enzymes. **Rosinidin** has been shown to activate this pathway, enhancing the cellular antioxidant response. [3]

The interplay of these pathways is crucial in the neuroprotective effects of **Rosinidin** observed in models of Parkinson's disease. [3] By mitigating neuroinflammation and oxidative stress, **Rosinidin** helps protect neurons from damage. [3][7]

Rosinidin's Anti-inflammatory and Antioxidant Signaling Pathway



Workflow for In Vivo Neuroprotection Study

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rosinidin Flavonoid Ameliorates Hyperglycemia, Lipid Pathways and Proinflammatory Cytokines in Streptozotocin-Induced Diabetic Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CAS 4092-64-2: Rosinidin | CymitQuimica [cymitquimica.com]
- 3. Rosinidin inhibits NF-κB/ Nrf2/caspase-3 expression and restores neurotransmitter levels in rotenone-activated Parkinson's disease - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Buy Rosinidin | 4092-64-2 [smolecule.com]
- 5. mdpi.com [mdpi.com]
- 6. mdpi.com [mdpi.com]
- 7. Rosinidin inhibits NF-κB/ Nrf2/caspase-3 expression and restores neurotransmitter levels in rotenone-activated Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Rosinidin: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212618#rosinidin-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com